

Navigating the "2-Pyridyl Problem": A Comparative Guide to Alternative Cross-Coupling Methods

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Compound of Interest

Compound Name: (5-Chloro-2-methoxypyridin-4-
YL)boronic acid

Cat. No.: B151783

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For researchers, scientists, and professionals in drug development, the synthesis of 2-substituted pyridines is a frequent necessity, as this motif is a cornerstone of many pharmaceuticals and functional materials. The Suzuki-Miyaura coupling, a powerful tool for C-C bond formation, often encounters challenges when applied to 2-pyridyl substrates. This is primarily due to the instability of 2-pyridylboronic acids, which are prone to protodeboronation, leading to low yields and reproducibility issues. This guide provides a comprehensive comparison of viable alternative cross-coupling methods, offering experimental data and detailed protocols to aid in the selection of the most suitable strategy for a given synthetic challenge.

At a Glance: Performance Comparison of Cross-Coupling Methods

To facilitate a direct comparison, the following tables summarize the performance of various cross-coupling methods

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